

An In-depth Technical Guide to 9-Nitrophenanthrene: Molecular Properties

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Compound of Interest

Compound Name: 9-Nitrophenanthrene

Cat. No.: B1214095

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For Researchers, Scientists, and Drug Development Professionals

This guide provides core molecular information for **9-Nitrophenanthrene**, a nitro-polycyclic aromatic hydrocarbon of significant interest in toxicological and environmental research. The data presented is curated for professionals engaged in chemical analysis, drug development, and scientific research.

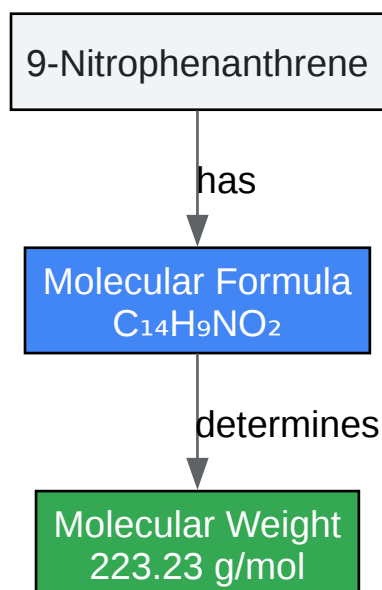
Molecular Data Summary

The fundamental molecular properties of **9-Nitrophenanthrene** are summarized in the table below. This data is essential for analytical method development, stoichiometric calculations, and computational modeling.

| Parameter | Value | Citations |
|---------------------|--|---|
| Chemical Formula | C ₁₄ H ₉ NO ₂ | [1] [2] [3] [4] [5] |
| Molecular Weight | 223.23 g/mol | [2] [4] [5] |
| Exact Mass | 223.2268 g/mol | [1] [3] |
| CAS Registry Number | 954-46-1 | [1] [2] [3] |

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular identifiers.



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Fig. 1: Core molecular properties of **9-Nitrophenanthrene**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 9-Nitrophenanthrene: Molecular Properties]. BenchChem, [2025]. [Online PDF]. Available at:

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